

High-performance liquid chromatography (HPLC) methods for sulfonamides

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Compound of Interest

Compound Name: *N*-(oxan-4-yl)aminosulfonamide

CAS No.: 1566818-36-7

Cat. No.: B2959558

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An Application Guide to High-Performance Liquid Chromatography (HPLC) Methods for the Analysis of Sulfonamides

Introduction: The Enduring Analytical Challenge of Sulfonamides

Sulfonamides, the first class of synthetic antimicrobial agents to be widely used, remain critical in both human and veterinary medicine for treating bacterial infections and as growth promoters in animal husbandry.[1][2][3] Their extensive use, however, has led to concerns about the emergence of antibiotic-resistant bacteria and potential allergic reactions in sensitive individuals.[1][4] Consequently, regulatory bodies worldwide have established Maximum Residue Limits (MRLs) for sulfonamides in food products of animal origin, such as milk, honey, eggs, and meat.[2][5] Accurate and sensitive analytical methods are therefore essential for monitoring these residues in food, pharmaceuticals, and environmental samples to ensure consumer safety and regulatory compliance.[6][7]

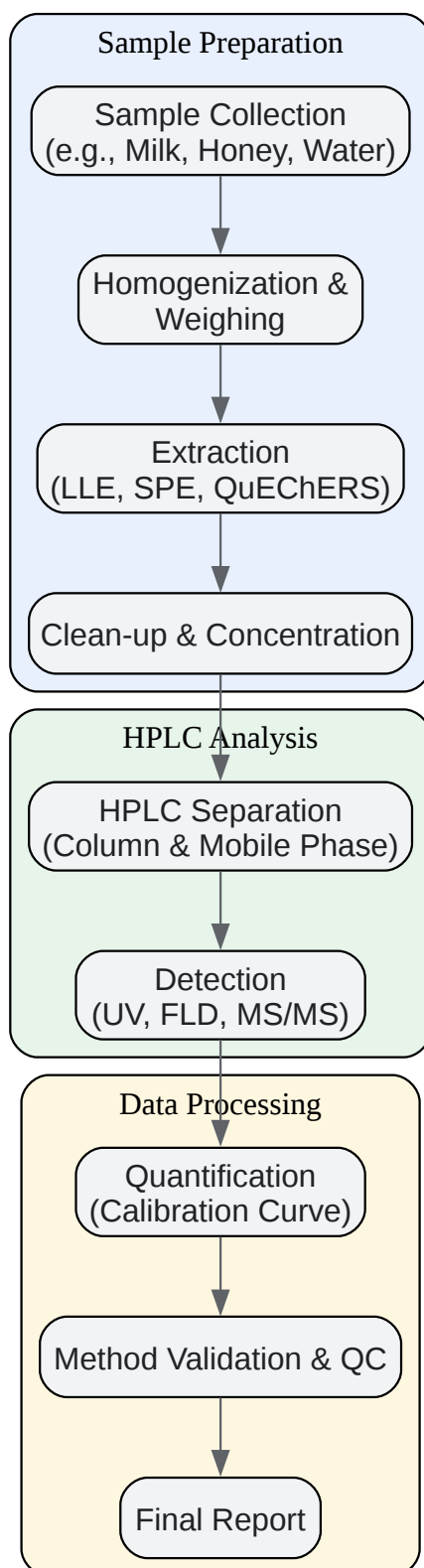
High-Performance Liquid Chromatography (HPLC) stands as the cornerstone technique for sulfonamide analysis due to its versatility, robustness, and ability to separate these structurally

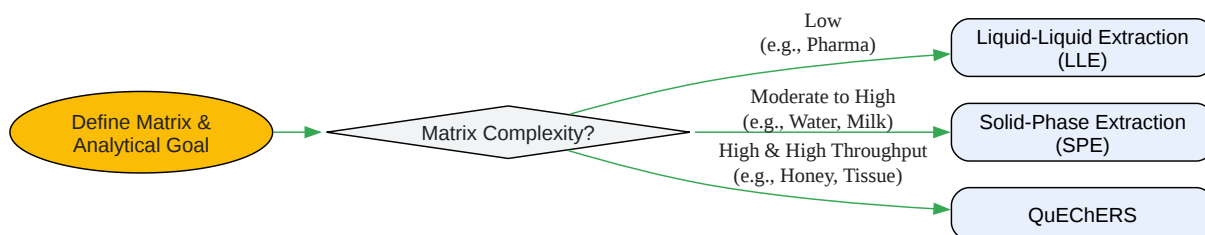
similar compounds with high efficiency.[8][9] Coupled with various detection methods, from ubiquitous UV-Visible spectroscopy to highly specific tandem mass spectrometry, HPLC provides the necessary tools for quantification and confirmation across a wide range of concentrations and sample complexities.[6][10]

This guide, designed for researchers, scientists, and drug development professionals, provides an in-depth exploration of HPLC methods for sulfonamide analysis. It moves beyond a simple listing of steps to explain the causality behind experimental choices, ensuring a deep understanding of the entire analytical workflow.

Part 1: The Analytical Workflow - A Conceptual Overview

The analysis of sulfonamides, from sample receipt to final report, follows a structured pathway. Each stage is critical for the integrity of the final result. The general workflow involves sample preparation to isolate the analytes from the matrix, chromatographic separation to resolve individual sulfonamides, detection and quantification, and finally, data validation and interpretation.





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